

Application Notes and Protocols: Rapamycin Dosage for Animal Studies

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Compound of Interest

Compound Name: T-418

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Rapamycin, a macrolide compound, is a potent inhibitor of the mechanistic Target of Rapamycin (mTOR), a key kinase that regulates cell growth, proliferation, and metabolism. [1] It functions by forming a complex with FKBP12, which then binds to and inhibits mTOR Complex 1 (mTORC1). [2][3] This inhibitory action makes rapamycin a valuable tool in various research areas, including cancer, aging, and autoimmune diseases. [4][5][6] These application notes provide a comprehensive guide to the use of rapamycin in in vivo animal studies, with a focus on dosage, administration, and relevant experimental protocols.

Data Presentation: Rapamycin Dosage in Rodent Models

The following tables summarize common dosage ranges and administration routes for rapamycin in mice and rats for different research applications. It is important to note that the optimal dose can vary depending on the specific animal model, disease context, and experimental endpoint.

Table 1: Rapamycin Dosage for Cancer Studies in Mice

Animal Model	Cancer Type	Administration Route	Dosage	Dosing Schedule	Reference
Balb/c Mice	Colon Adenocarcinoma (CT-26)	Continuous Infusion	1.5 mg/kg/day	Continuous	[7]
Balb/c Mice	Colon Adenocarcinoma (CT-26)	Intraperitoneal (IP)	1.5 mg/kg/day	Once daily or every 3 days	[7]
FVB/N HER-2/neu	Mammary Adenocarcinoma	Subcutaneous (s.c.)	1.5 mg/kg	3 times a week for 2 weeks, followed by a 2-week break	[4] [8]
N/A	N/A	Intraperitoneal (IP)	4.5 mg/kg	Single dose	[3]

Table 2: Rapamycin Dosage for Longevity and Aging Studies in Mice

Animal Model	Research Focus	Administration Route	Dosage	Dosing Schedule	Reference
C57BL/6J Mice	Lifespan Extension	Dietary	14 ppm in feed	Ad libitum	[9] [10]
129/Sv Mice	Lifespan Extension	Subcutaneous (s.c.)	1.5 mg/kg	3 times a week, 2 weeks on, 2 weeks off	[10]
Ndufs4 KO Mice	Mitochondrial Disease	Intraperitoneal (IP)	8 mg/kg/day	Daily	[10]
Middle-aged Mice	Lifespan Extension	Dietary	42 ppm in feed (~7 mg/kg/day)	Continuous or intermittent	[11]

Table 3: Pharmacokinetic Parameters of Rapamycin in Rodents

Animal Model	Administration Route	Dose	Half-life (t _{1/2})	Peak Concentration (C _{max})	Reference
CD2F1 Mice	Intravenous (IV)	10-100 mg/kg (prodrug)	2.1 - 4.8 h	N/A	[12]
Lactating Rats	Oral (PO)	0.5 mg/kg	N/A	N/A	[13]

Experimental Protocols

Protocol 1: Preparation and Administration of Rapamycin via Intraperitoneal (IP) Injection

This protocol details the preparation of a rapamycin solution for intraperitoneal injection in mice.

1. Materials:

- Rapamycin powder
- 100% Ethanol
- PEG400 (Polyethylene glycol 400)
- Tween 80 (Polysorbate 80)
- Sterile ddH₂O or saline
- Sterile microcentrifuge tubes
- 0.22 µm syringe filter

2. Preparation of Rapamycin Stock Solution (e.g., 50 mg/mL):

- Weigh the desired amount of rapamycin powder in a sterile tube.

- Add 100% ethanol to dissolve the rapamycin powder. For example, add 2 mL of 100% ethanol to 100 mg of rapamycin to create a 50 mg/mL stock solution.[\[14\]](#)
- Vortex thoroughly until the rapamycin is completely dissolved.
- Store the stock solution in aliquots at -80°C.[\[14\]](#)

3. Preparation of Vehicle and Working Solution (e.g., 1 mg/mL):

- Prepare a vehicle solution consisting of 10% PEG400 and 10% Tween 80 in sterile ddH₂O.[\[9\]](#)[\[14\]](#)
- To prepare a 1 mg/mL working solution, add the required volume of the rapamycin stock solution to the vehicle. For a 10 mL final volume, combine 5 mL of 10% PEG400, 5 mL of 10% Tween 80, and 200 µL of a 50 mg/mL rapamycin stock solution.[\[14\]](#)
- Vortex the solution thoroughly to ensure it is clear and homogenous.
- Sterile-filter the final working solution using a 0.22 µm syringe filter before injection.[\[9\]](#)[\[14\]](#)

4. Administration:

- Calculate the injection volume based on the animal's body weight and the desired dosage. For a 25g mouse at a dose of 5 mg/kg, the required volume of a 1 mg/mL solution would be 125 µL.
- Administer the solution via intraperitoneal injection into the lower quadrant of the abdomen.

Protocol 2: Administration of Rapamycin via Dietary Formulation

This protocol describes the preparation of a rapamycin-containing diet for long-term studies.

1. Materials:

- Microencapsulated rapamycin
- Powdered or pelleted rodent chow

- Food mixer
- Control microcapsules (placebo)

2. Diet Preparation:

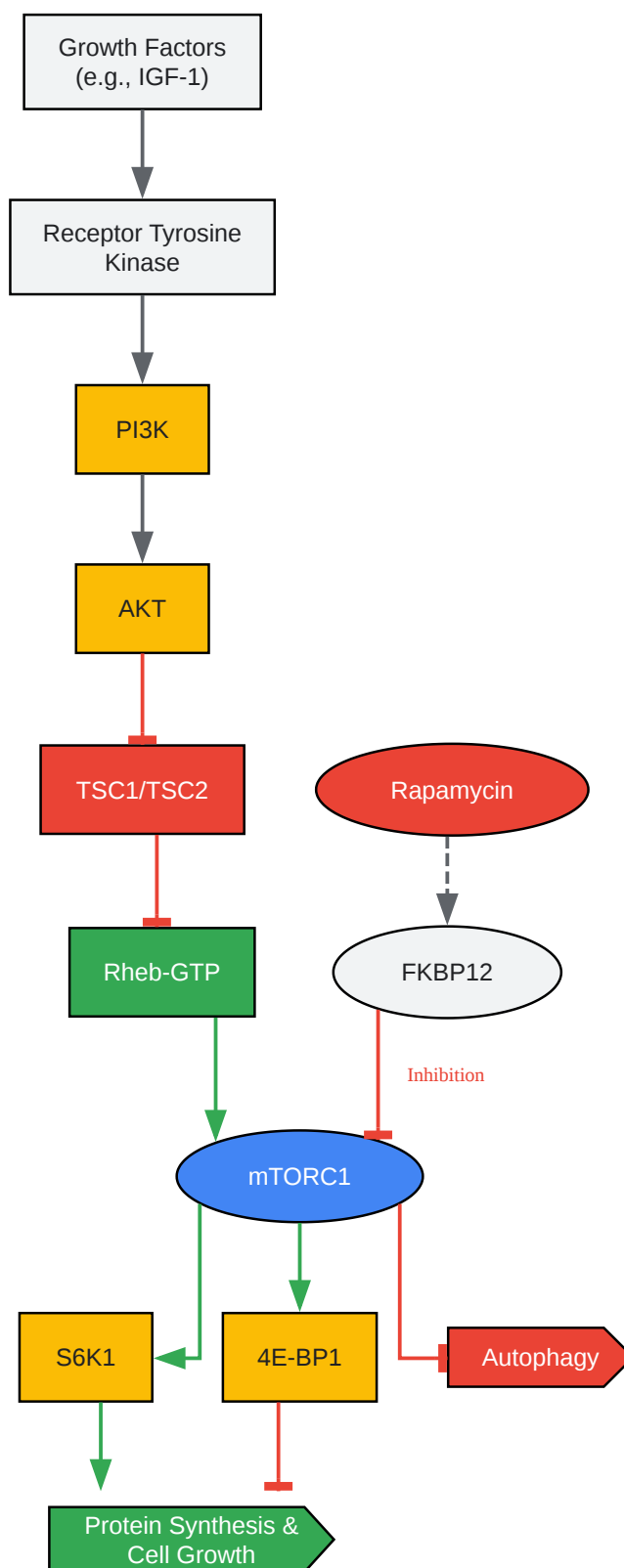
- Calculate the amount of microencapsulated rapamycin needed to achieve the desired concentration in the feed (e.g., 14 ppm).[9]
- Thoroughly mix the calculated amount of microencapsulated rapamycin with the rodent chow using a food mixer to ensure homogenous distribution.[9]
- Prepare a control diet by mixing the chow with empty microcapsules.[9]

3. Administration:

- Provide the rapamycin-containing diet and the control diet to the respective animal groups ad libitum.[9]
- Regularly monitor food intake and body weight to assess drug consumption and the general health of the animals.[9]

Mandatory Visualizations

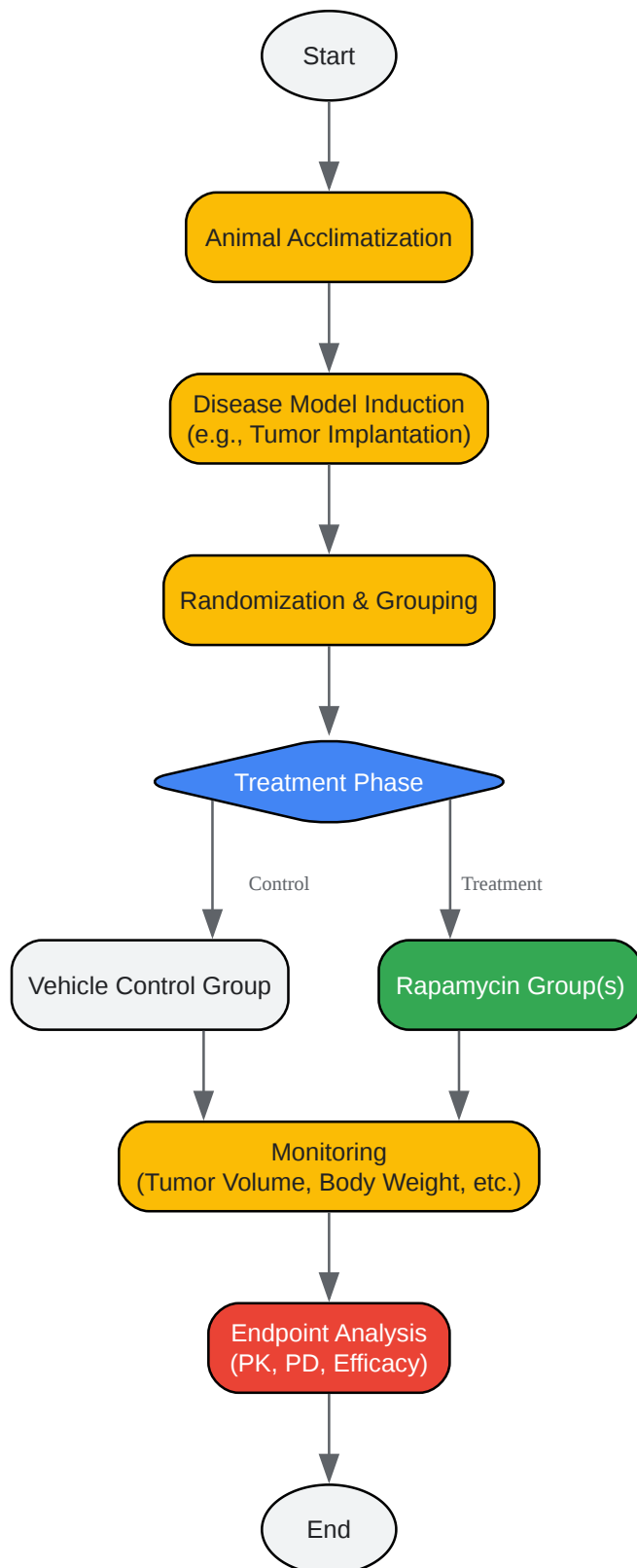
Signaling Pathway



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Caption: Simplified mTOR signaling pathway and the inhibitory action of Rapamycin.

Experimental Workflow



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Caption: General experimental workflow for in vivo studies with Rapamycin.

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